

# A Comparative Guide: 2,4,6-Triguanidino-1,3,5-triazine and Melamine

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## Compound of Interest

Compound Name: 2,4,6-Triguanidino-1,3,5-triazine

Cat. No.: B3327203

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **2,4,6-Triguanidino-1,3,5-triazine** and melamine, focusing on their chemical properties, synthesis, and biological activities. While extensive data is available for melamine, research on **2,4,6-Triguanidino-1,3,5-triazine** is limited. This document summarizes the existing information to aid researchers in understanding the potential applications and characteristics of these two triazine compounds.

## Chemical Structure and Properties

Both **2,4,6-Triguanidino-1,3,5-triazine** and melamine share a common 1,3,5-triazine core, a six-membered heterocyclic ring with alternating carbon and nitrogen atoms. The key difference lies in the substituents at the 2, 4, and 6 positions of the triazine ring. Melamine has three amino ( $-NH_2$ ) groups, while **2,4,6-Triguanidino-1,3,5-triazine** has three guanidino groups. This structural difference is expected to significantly influence their physicochemical properties and biological activities.

Table 1: Comparison of Physicochemical Properties

Property	2,4,6-Triguanidino-1,3,5-triazine	Melamine
CAS Number	32151-75-0	108-78-1
Molecular Formula	C <sub>6</sub> H <sub>12</sub> N <sub>12</sub>	C <sub>3</sub> H <sub>6</sub> N <sub>6</sub> <a href="#">[1]</a>
Molecular Weight	252.25 g/mol	126.12 g/mol
Appearance	Data not available	White crystalline powder or monoclinic prisms <a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	Data not available	345-354°C (decomposes) <a href="#">[2]</a>
Solubility in Water	Data not available	Slightly soluble (3.2 g/L)
logP	Data not available	-1.37 <a href="#">[3]</a>
pKa (conjugated acid)	Data not available	5.0 <a href="#">[3]</a>

## Synthesis

The synthesis of both compounds typically involves the trimerization of smaller nitrogen-containing molecules.

### Synthesis of 2,4,6-Triguanidino-1,3,5-triazine

**2,4,6-Triguanidino-1,3,5-triazine** can be synthesized through the cyclotrimerization of cyanoguanidine. This reaction is carried out in dimethylformamide (DMF) in the presence of hydrogen chloride, yielding the final product.[\[4\]](#)

### Synthesis of Melamine

Industrially, melamine is most commonly produced from urea. In a high-pressure and high-temperature process, urea is converted to cyanic acid, which then trimerizes to form melamine. [\[5\]](#) An older method involves the reaction of dicyandiamide with ammonia in methanol at 200°C.[\[6\]](#)

## Experimental Protocols

## Synthesis of 2,4,6-Triguanidino-1,3,5-triazine from Cyanoguanidine[5]

- Reactants: Cyanoguanidine, Dimethylformamide (DMF), Hydrogen chloride.
- Procedure:
  - Dissolve cyanoguanidine in DMF.
  - Introduce hydrogen chloride gas into the solution.
  - The reaction mixture undergoes cyclotrimerization.
  - The product, **2,4,6-Triguanidino-1,3,5-triazine**, precipitates from the solution.
  - Isolate the product by filtration and purify as necessary.

Note: Specific reaction conditions such as temperature, pressure, and reaction time were not detailed in the available literature.

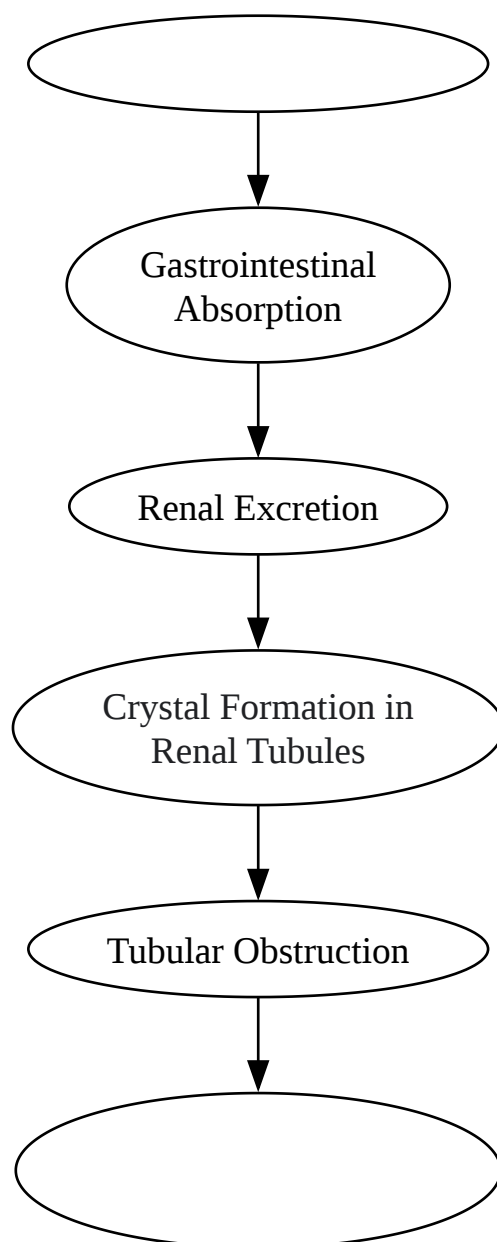
## Biological Activity and Toxicity

### Melamine

Melamine is a well-studied compound, largely due to its misuse as a food adulterant.

Toxicity: Melamine exhibits low acute toxicity, with a reported oral median lethal dose (LD<sub>50</sub>) in rats of 3248 mg/kg.[3] Chronic ingestion, however, can lead to serious health issues, including reproductive damage, and the formation of bladder or kidney stones, which may lead to bladder cancer.[3] The combination of melamine with cyanuric acid is significantly more toxic and can lead to acute kidney injury.[3] The tolerable daily intake (TDI) for melamine has been set at 0.2 mg per kilogram of body mass by the World Health Organization.[3]

Mechanism of Toxicity: The primary mechanism of melamine toxicity involves its crystallization in the renal tubules. When ingested, melamine is absorbed and then excreted in the urine.[7] High concentrations of melamine in the urine, especially in the presence of cyanuric acid, can lead to the formation of insoluble crystals. These crystals can obstruct the renal tubules, causing kidney damage and failure.[8]



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## 2,4,6-Triguanidino-1,3,5-triazine

There is a significant lack of publicly available data on the biological activity and toxicity of **2,4,6-Triguanidino-1,3,5-triazine**. However, the guanidino group is a common feature in biologically active molecules. For instance, metformin, a widely used antidiabetic drug, is a biguanide. Guanidino-substituted compounds have been investigated for various therapeutic applications, including antibacterial and anticancer activities.[9] The presence of three

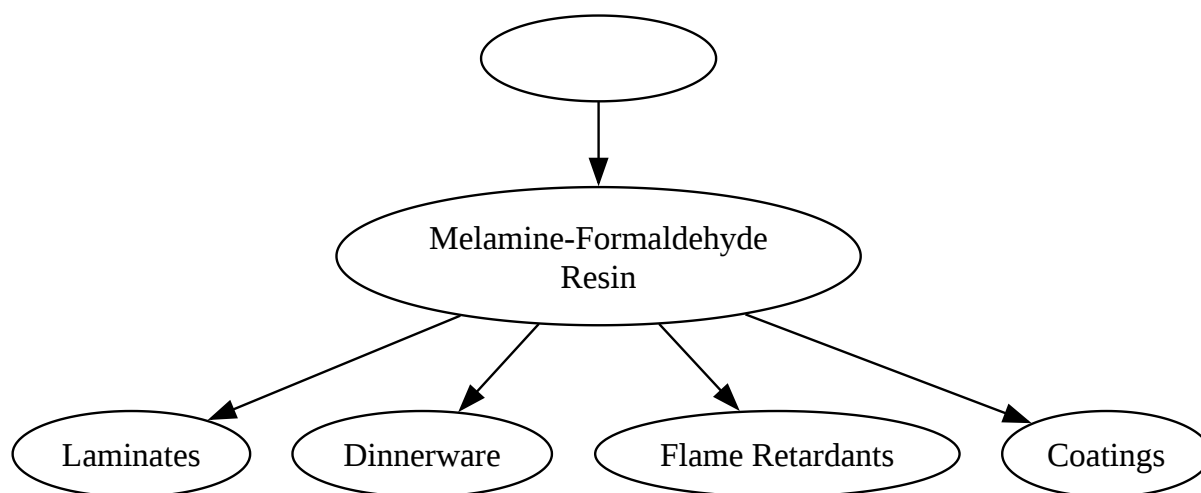
guanidino groups on the triazine ring suggests that this compound could have interesting and potent biological properties that warrant further investigation.

## Applications

### Melamine

The primary application of melamine is in the production of melamine-formaldehyde resins.[5] These thermosetting plastics are known for their durability, heat resistance, and flame-retardant properties.[10] They are used in a wide range of products, including:

- High-pressure laminates for countertops and flooring.
- Dinnerware and kitchen utensils.[2]
- Flame-retardant materials.
- Coatings and adhesives.[6]



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### 2,4,6-Triguanidino-1,3,5-triazine

Currently, there are no well-established industrial or pharmaceutical applications for **2,4,6-Triguanidino-1,3,5-triazine**. Its primary use appears to be as a research chemical and a reference standard. The synthesis of various guanidino-1,3,5-triazines has been explored,

suggesting an interest in their potential biological activities, but specific applications for the 2,4,6-triguanidino derivative have not been reported.[4]

## Summary and Future Directions

This guide highlights the significant knowledge gap between the well-characterized melamine and the lesser-known **2,4,6-Triguanidino-1,3,5-triazine**. While melamine has established industrial applications and a well-documented toxicity profile, **2,4,6-Triguanidino-1,3,5-triazine** remains largely unexplored.

Table 2: Summary of Comparison

Feature	2,4,6-Triguanidino-1,3,5-triazine	Melamine
Core Structure	1,3,5-Triazine	1,3,5-Triazine
Substituents	Three guanidino groups	Three amino groups
Synthesis	Cyclotrimerization of cyanoguanidine[4]	Trimerization of urea-derived cyanic acid[5]
Known Applications	Research chemical	Production of melamine-formaldehyde resins[5]
Biological Activity	Largely uncharacterized	Low acute toxicity, chronic exposure leads to nephrotoxicity[3]

For researchers and drug development professionals, the structural features of **2,4,6-Triguanidino-1,3,5-triazine** present an intriguing area for future research. The presence of multiple guanidino groups, known for their biological relevance, suggests that this compound could be a candidate for screening in various pharmacological assays. Further studies are needed to determine its physicochemical properties, biological activity, and potential therapeutic applications. The lack of data underscores the opportunity for novel discoveries in the field of triazine chemistry and pharmacology.

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